

solubility profile of 4-iodothiophene-3-carboxylic acid in common organic solvents

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Compound of Interest

Compound Name: **4-iodothiophene-3-carboxylic acid**

Cat. No.: **B6250752**

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Solubility Profile of 4-Iodothiophene-3-carboxylic Acid: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an overview of the anticipated solubility characteristics of **4-iodothiophene-3-carboxylic acid** in common organic solvents. Due to a lack of specific quantitative data in publicly available literature, this profile is based on the known properties of structurally similar compounds, such as other thiophene carboxylic acids. The information herein is intended to guide researchers in handling and utilizing this compound in a laboratory setting.

Predicted Solubility of 4-Iodothiophene-3-carboxylic Acid

Quantitative solubility data for **4-iodothiophene-3-carboxylic acid** is not readily available in scientific literature. However, based on the behavior of analogous compounds like 2-thiophenecarboxylic acid and 3-thiophenecarboxylic acid, a qualitative solubility profile can be inferred. The presence of a carboxylic acid group suggests that **4-iodothiophene-3-carboxylic acid** will exhibit solubility in polar organic solvents.

For comparison, 3-thiophenecarboxylic acid is known to be soluble in dimethyl sulfoxide (DMSO). Similarly, 2-thiophenecarboxylic acid is reported to be soluble in hot water, ethanol,

and ether, with slight solubility in chloroform. Therefore, it is anticipated that **4-iodothiophene-3-carboxylic acid** will demonstrate good solubility in polar aprotic solvents and alcohols. Its solubility in nonpolar solvents is expected to be limited.

Table 1: Anticipated Qualitative Solubility of **4-Iodothiophene-3-carboxylic Acid**

Solvent Class	Common Solvents	Predicted Solubility
Polar Aprotic	DMSO, DMF, THF, Acetone	Soluble
Alcohols	Methanol, Ethanol	Soluble
Halogenated	Dichloromethane, Chloroform	Slightly Soluble to Insoluble
Aromatic	Toluene, Benzene	Insoluble
Nonpolar	Hexane, Diethyl Ether	Insoluble

Note: This table is predictive and should be confirmed by experimental analysis.

Experimental Protocol for Solubility Determination

The following is a generalized experimental protocol for determining the equilibrium solubility of a compound like **4-iodothiophene-3-carboxylic acid**. This method is based on standard laboratory procedures for solubility assessment.

Objective: To determine the quantitative solubility of **4-iodothiophene-3-carboxylic acid** in a selection of common organic solvents at a specified temperature (e.g., 25°C).

Materials:

- **4-Iodothiophene-3-carboxylic acid**
- Selected organic solvents (e.g., DMSO, Ethanol, Methanol, Acetone, Dichloromethane, Toluene, Hexane)
- Analytical balance
- Vials with screw caps

- Constant temperature shaker or incubator
- Centrifuge
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis)
- Volumetric flasks and pipettes
- Syringe filters (e.g., 0.22 µm)

Procedure:

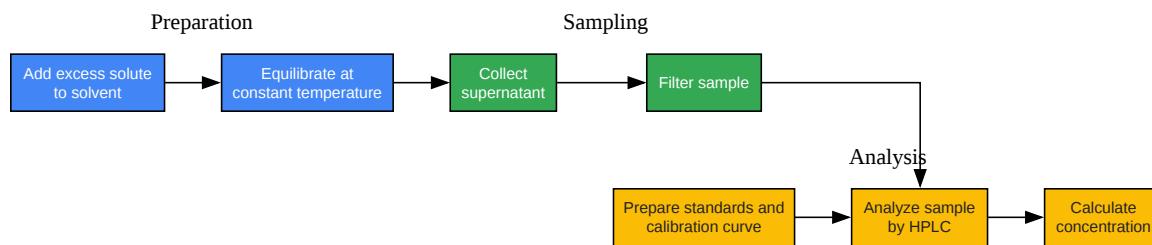
- Preparation of Saturated Solutions:
 - Add an excess amount of **4-iodothiophene-3-carboxylic acid** to a series of vials, each containing a known volume of a different organic solvent.
 - Seal the vials tightly to prevent solvent evaporation.
 - Place the vials in a constant temperature shaker and agitate for a predetermined period (e.g., 24-48 hours) to ensure equilibrium is reached.
- Sample Collection and Preparation:
 - After the equilibration period, allow the vials to stand undisturbed for a sufficient time to allow undissolved solid to settle.
 - Carefully withdraw a known volume of the supernatant using a pipette, ensuring no solid particles are disturbed.
 - Filter the collected supernatant through a syringe filter to remove any remaining microscopic particles.
- Analysis:
 - Prepare a series of standard solutions of **4-iodothiophene-3-carboxylic acid** of known concentrations in the respective solvents.

- Analyze the standard solutions using HPLC to generate a calibration curve.
- Dilute the filtered sample solutions as necessary to fall within the linear range of the calibration curve.
- Inject the prepared sample solutions into the HPLC system and determine the concentration of **4-iodothiophene-3-carboxylic acid**.

• Data Calculation:

- Using the calibration curve, calculate the concentration of **4-iodothiophene-3-carboxylic acid** in the saturated solutions.
- Express the solubility in appropriate units, such as grams per 100 mL (g/100 mL) or moles per liter (mol/L).

Visualizations



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Caption: Experimental workflow for solubility determination.

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